

Solubility and Stability Profile: 2-Chloro-4-pyrrolidinopyridine

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Compound of Interest

Compound Name: 2-Chloro-4-pyrrolidinopyridine

CAS No.: 874758-84-6

Cat. No.: B1279594

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Technical Whitepaper for Research & Development Executive Summary & Chemical Identity

2-Chloro-4-pyrrolidinopyridine (also known as 2-Chloro-4-(pyrrolidin-1-yl)pyridine) is a functionalized pyridine derivative characterized by a halogen at the C2 position and a cyclic amine (pyrrolidine) at the C4 position.^[1] This unique substitution pattern creates a "push-pull" electronic system: the electron-donating pyrrolidine ring increases electron density on the pyridine nitrogen, while the electron-withdrawing chlorine atom at C2 modulates lipophilicity and reactivity.^[1]

Property	Specification
CAS Number	874758-84-6
Molecular Formula	C ₉ H ₁₁ ClN ₂
Molecular Weight	182.65 g/mol
Structure	Pyridine core, 2-Cl, 4-(N-pyrrolidino)
Appearance	White to off-white solid
pKa (Predicted)	~6.5 - 7.0 (Pyridine N)
LogP (Predicted)	~2.1 - 2.5

Physicochemical Profile: Solubility

The solubility of **2-Chloro-4-pyrrolidinopyridine** is governed by the lipophilic pyrrolidine ring and the polarizable chloropyridine core.^[1] Unlike its parent compound (4-pyrrolidinopyridine, 4-PPY), the 2-chloro substituent reduces water solubility while enhancing solubility in chlorinated and aprotic organic solvents.^[1]

Solvent Compatibility Table

Data derived from structural analogs (2-chloropyridine and 4-PPY) and standard heterocyclic behavior.^[1]

Solvent Class	Solvent	Solubility Rating	Comments
Chlorinated	Dichloromethane (DCM), Chloroform	High (>50 mg/mL)	Preferred solvents for synthesis and transfers. [1]
Polar Aprotic	DMSO, DMF, DMAc	High (>50 mg/mL)	Ideal for stock solutions; stable for short-term storage. [1]
Alcohols	Methanol, Ethanol	Moderate-High	Soluble, but nucleophilic attack (methoxylation) is a theoretical risk at high T.
Esters/Ethers	Ethyl Acetate, THF	Moderate	Good for extraction; solubility may decrease at low temps. [1]
Hydrocarbons	Hexanes, Heptane	Low/Insoluble	Useful as an anti-solvent for precipitation/crystallization. [1]
Aqueous	Water (pH 7)	Low (<1 mg/mL)	Requires acidification (pH < 4) to form the soluble pyridinium salt. [1]

pH-Dependent Solubility

The pyridine nitrogen is the most basic site.[\[1\]](#)

- Neutral pH: The molecule exists as a free base with poor aqueous solubility.[\[1\]](#)
- Acidic pH (pH < 4): Protonation of the pyridine nitrogen forms a water-soluble salt.[\[1\]](#)

- Note: Avoid strong mineral acids (e.g., conc.[1] HCl) for extended periods at high heat to prevent hydrolysis of the pyrrolidine amide-like bond or the chloro-group.[1]

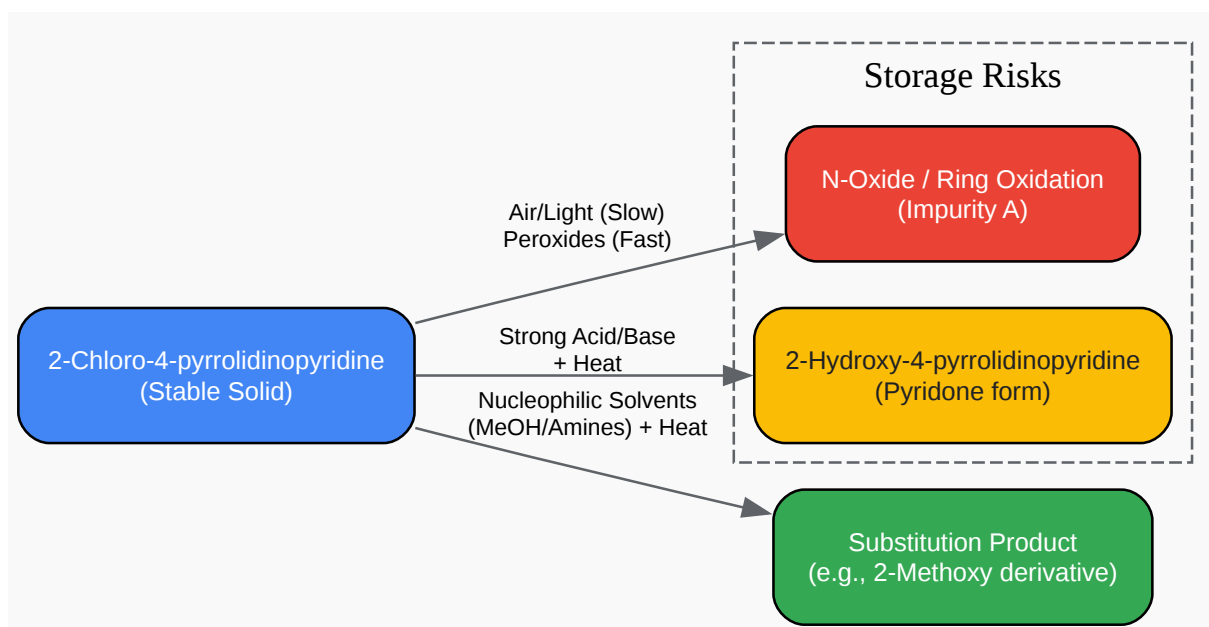
Stability & Reactivity Profile

The stability of **2-Chloro-4-pyrrolidinopyridine** is dictated by the susceptibility of the C2-Chlorine to Nucleophilic Aromatic Substitution (S_NAr) and the oxidative potential of the pyrrolidine ring.[1]

Chemical Stability Mechanisms[1]

- S_NAr Resistance: The 4-pyrrolidino group is a strong electron donor (via resonance).[1] This donation increases electron density in the pyridine ring, making the C2 position less electrophilic compared to 2-chloropyridine or 2,4-dichloropyridine.[1] Consequently, the molecule is relatively stable to weak nucleophiles at room temperature.[1]
- Hydrolysis: The C2-Cl bond is stable to water at neutral pH.[1] Hydrolysis to the pyridone (2-hydroxy-4-pyrrolidinopyridine) typically requires harsh conditions (strong base/acid + heat). [1]
- Oxidation: The pyrrolidine nitrogen is tertiary and electron-rich.[1] Prolonged exposure to air (oxygen) or peroxides can lead to N-oxide formation or ring degradation.[1]

Degradation Pathways (Visualization)



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Caption: Primary degradation pathways include oxidation of the electron-rich system and nucleophilic displacement of the chlorine atom under forcing conditions.

Storage Recommendations

- **Temperature:** Store at 2–8°C (Refrigerated) for long-term stability. Room temperature is acceptable for short-term handling (days/weeks).
- **Atmosphere:** Store under Inert Gas (Argon/Nitrogen).[1] The electron-rich pyrrolidine moiety is susceptible to slow oxidation.[1]
- **Container:** Amber glass vials (protect from light).
- **Solution Stability:**
 - DMSO/DMF: Stable for weeks at -20°C.[1]
 - Methanol/Ethanol: Avoid prolonged storage (>24h) at room temperature to prevent trace S_NAr methoxylation.[1]

Experimental Protocols

Solubility Determination Protocol (Visual & HPLC)

This protocol validates the solubility limit for formulation or reaction screening.^[1]

- Preparation: Weigh 10 mg of **2-Chloro-4-pyrrolidinopyridine** into a clear 4 mL vial.
- Solvent Addition: Add solvent in 100 µL increments at 25°C.
- Agitation: Vortex for 30 seconds after each addition.
- Observation:
 - Soluble: Clear solution, no particulates.^[1]
 - Insoluble: Visible suspension or pellet after centrifugation.^[1]
- Quantification (Optional): Filter the saturated solution (0.22 µm PTFE), dilute, and analyze via HPLC against a standard curve.

Stability-Indicating HPLC Method

To assess purity and monitor degradation (hydrolysis/oxidation).^[1]

Parameter	Condition
Column	C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5µm, 4.6 x 100mm)
Mobile Phase A	Water + 0.1% Trifluoroacetic Acid (TFA)
Mobile Phase B	Acetonitrile + 0.1% TFA
Gradient	5% B to 95% B over 10 minutes
Flow Rate	1.0 mL/min
Detection	UV @ 254 nm (Aromatic) and 280 nm (Pyrrolidine CT band)
Retention Logic	The polar hydrolysis product (2-hydroxy) will elute earlier than the parent. The N-oxide may elute slightly earlier or later depending on pH. [1]

Handling & Safety (E-E-A-T)

Expert Insight: While specific toxicology data for this exact CAS is limited, 2-halopyridines and 4-aminopyridines are known classes of irritants and potential acute toxins.[\[1\]](#)

- Hazard Classification (GHS Predicted):
 - Acute Toxicity (Oral) - Category 3/4[\[1\]](#)
 - Skin/Eye Irritation - Category 2[\[1\]](#)[\[2\]](#)
- PPE Requirements: Nitrile gloves, safety goggles, and lab coat.[\[1\]](#) Handle strictly within a fume hood to avoid inhalation of dusts.[\[1\]](#)
- Spill Cleanup: Absorb solutions with vermiculite.[\[1\]](#) Solids should be swept gently (avoid dust generation) and disposed of as hazardous organic waste (halogenated).[\[1\]](#)

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